

An In-depth Technical Guide to the Safe Handling of Dimethyl Isobutylmalonate

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Compound of Interest

Compound Name: *Dimethyl isobutylmalonate*

CAS No.: 39520-24-6

Cat. No.: B1295771

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive safety and handling overview for **dimethyl isobutylmalonate** (CAS No. 39520-24-6), a key intermediate in various organic syntheses. As Senior Application Scientists, our goal is to move beyond mere compliance and foster a culture of safety through a deep understanding of the materials we work with. This document synthesizes critical data from Safety Data Sheets (SDS) and related chemical literature to provide not just protocols, but the scientific rationale behind them, ensuring a self-validating system of laboratory safety.

Chemical Identity and Physicochemical Profile

Dimethyl isobutylmalonate, with the molecular formula $C_9H_{16}O_4$, is the dimethyl ester of isobutylmalonic acid.^[1] Understanding its physical properties is the foundation of safe handling, as they dictate its behavior under various laboratory conditions, from storage to reaction work-ups.

Table 1: Physicochemical Properties of **Dimethyl Isobutylmalonate**

Property	Value	Source
CAS Number	39520-24-6	[2]
Molecular Formula	C ₉ H ₁₆ O ₄	[1]
Molecular Weight	188.22 g/mol	[1]
Appearance	Colorless liquid/oil	[2]
Boiling Point	213 °C (lit.)	[1]
Density	1.012 g/mL at 25 °C (lit.)	[1]
Refractive Index (n _{20/D})	1.424 (lit.)	[1]
Flash Point	No information available	[2]
Autoignition Temperature	No information available	[2]
Water Solubility	Insoluble; data not specified	[3]

Note: The lack of available data for flash point and autoignition temperature necessitates a cautious approach. Assume the compound is combustible, especially at elevated temperatures.

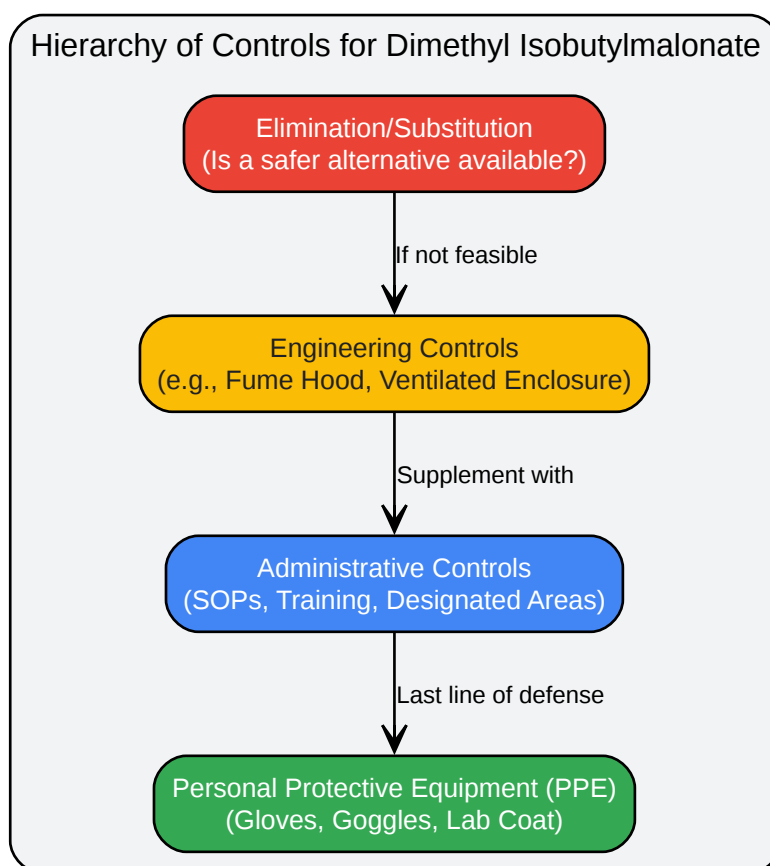
Hazard Identification and Risk Assessment

Based on available data, **dimethyl isobutylmalonate** is not classified as hazardous under WHMIS 2015 and OSHA guidelines.[2] However, the absence of comprehensive toxicological data does not imply the substance is entirely benign. For related compounds, such as diethyl isobutylmalonate, oral toxicity has been noted (Harmful if swallowed).[4][5][6] Therefore, a prudent risk assessment should treat this compound with due care, assuming the potential for mild irritation and toxicity.

The primary routes of exposure in a laboratory setting are inhalation of aerosols, skin/eye contact, and accidental ingestion.[2] The low vapor pressure at room temperature suggests a low inhalation risk under normal conditions, but this risk increases with heating or aerosolization.

Logical Framework for Risk Mitigation

A systematic approach to risk mitigation involves a hierarchy of controls. This framework prioritizes engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE), which serves as the final barrier.



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Caption: Hierarchy of Controls for chemical handling.

Safe Handling and Personal Protective Equipment (PPE)

Handling protocols must be designed to minimize exposure based on the risk assessment. The causality behind each recommendation is critical for informed practice.

Engineering Controls

- Ventilation: Always handle **dimethyl isobutylmalonate** inside a certified chemical fume hood.^[2] This is the most critical engineering control as it captures aerosols and vapors at the source, protecting the user's breathing zone.

Administrative Controls

- Standard Operating Procedures (SOPs): Develop and adhere to detailed SOPs for all procedures involving this compound.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.^[2] Do not eat, drink, or smoke in the laboratory.^[2] Wash hands thoroughly after handling.

Personal Protective Equipment (PPE)

The selection of PPE is not a one-size-fits-all decision; it must be based on the specific tasks being performed.

- Eye and Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[2] A face shield should be used in addition to goggles when there is a significant splash hazard.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).^[7] It is crucial to inspect gloves for any signs of degradation before use and to observe the manufacturer's guidelines regarding permeability and breakthrough time.^[2] Always remove gloves with care to avoid skin contamination.^[3]
 - Lab Coat: A clean, buttoned lab coat must be worn to protect street clothes and prevent skin exposure.^[7]
- Respiratory Protection: Under normal use conditions within a fume hood, no respiratory protection is required.^[2]^[3]

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release.

First-Aid Measures

The immediate response to an exposure can significantly impact the outcome. The following protocols are based on standard chemical safety guidelines.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^[2]^[3] Seek medical attention.
- **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes.^[2]^[3] If irritation or other symptoms occur, get medical attention.
- **Inhalation:** Remove the individual to fresh air.^[2]^[3] If symptoms like dizziness or respiratory irritation occur, seek medical attention.
- **Ingestion:** Clean the mouth with water and drink plenty of water afterward.^[2]^[3] Do not induce vomiting. Seek medical attention if symptoms occur.

Fire-Fighting Measures

While no flash point is listed, the compound should be treated as combustible.

- **Suitable Extinguishing Media:** Use carbon dioxide (CO₂), dry chemical powder, or chemical foam.^[2]
- **Hazardous Combustion Products:** Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).^[2]
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^[2]^[3]

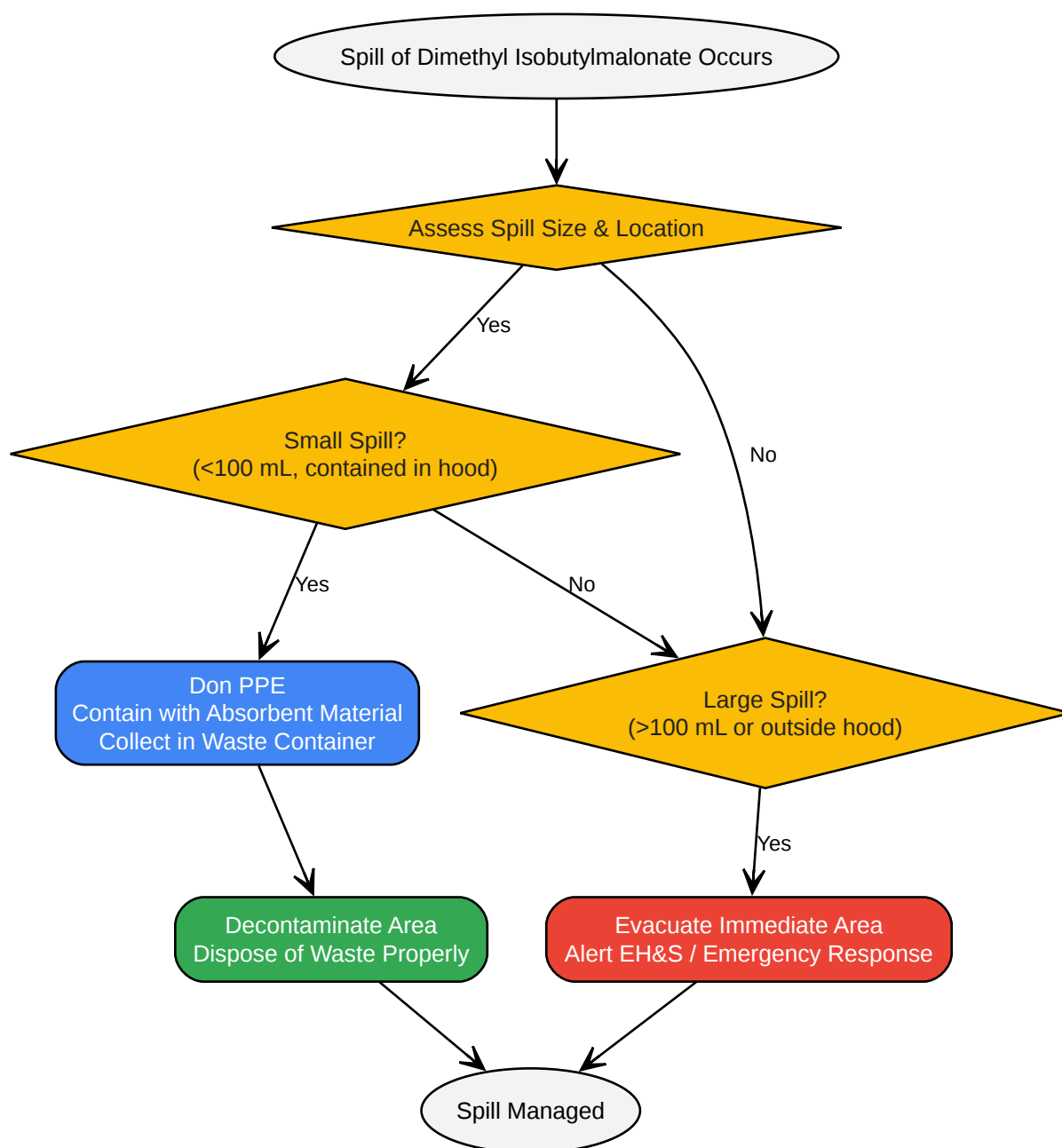
Accidental Release Measures

A prompt and correct response to a spill is essential to prevent wider contamination and exposure.

- **Personal Precautions:** Ensure adequate ventilation and wear the appropriate PPE as described in Section 3.3.^[2]

- Environmental Precautions: Prevent the substance from entering drains or waterways.^{[2][3]}
- Containment and Clean-Up: For a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth). Sweep or shovel the material into a suitable, labeled container for disposal.^{[2][3]}

Spill Response Decision Workflow



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Caption: Decision workflow for responding to a chemical spill.

Stability and Reactivity

- Reactivity: No specific data is available, but it is expected to be stable under normal conditions.
- Chemical Stability: Considered stable under recommended storage conditions.[8]
- Conditions to Avoid: Keep away from heat, open flames, and sources of ignition.[2]
- Incompatible Materials: Strong acids, strong bases, and reducing agents.[2] Malonate esters can undergo hydrolysis in the presence of acids or bases.[9]

Toxicological and Ecological Information

- Acute Toxicity: Based on available data, the classification criteria for acute toxicity are not met.[2] No specific LD50 or LC50 data is available for **dimethyl isobutylmalonate**. For the related compound diethyl malonate, it is classified as low-toxicity ($LD_{50} > 2,000$ mg/kg in rats).[9]
- Skin Corrosion/Irritation: No data available.
- Serious Eye Damage/Irritation: No data available.
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: There is no information available to indicate that this substance has carcinogenic, mutagenic, or reproductive effects.[2]
- Ecological Information: Environmental precautions should be taken as the ecological impact is unknown. The substance should not be released into the environment.[2][3]

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3]
- Disposal: Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations. Waste material should be disposed of through a licensed hazardous waste disposal company.

References

- Chemical Properties of Diethyl isobutylmalonate (CAS 10203-58-4). Cheméo. [[Link](#)]
- Key Chemical Properties and Applications of Diethyl Isobutylmalonate. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- Safety Data Sheet: Dimethyl malonate. Carl ROTH. [[Link](#)]
- Diethyl isobutylmalonate | C₁₁H₂₀O₄ | CID 25047. PubChem - NIH. [[Link](#)]
- DIETHYL MALONATE AR. Loba Chemie. [[Link](#)]
- Diethyl isobutylmalonate. NIST WebBook. [[Link](#)]
- What are the safety precautions when using Dimethyl malonate? Talent Chemical. [[Link](#)]

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Sources

- 1. Dimethyl isobutylmalonate | 39520-24-6 [[chemicalbook.com](#)]
- 2. fishersci.ca [[fishersci.ca](#)]
- 3. assets.thermofisher.com [[assets.thermofisher.com](#)]
- 4. Diethyl isobutylmalonate - Safety Data Sheet [[chemicalbook.com](#)]
- 5. Diethyl isobutylmalonate | C₁₁H₂₀O₄ | CID 25047 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 6. Diethyl isobutylmalonate price, buy Diethyl isobutylmalonate - chemicalbook [[chemicalbook.com](#)]
- 7. talentchemicals.com [[talentchemicals.com](#)]
- 8. fishersci.com [[fishersci.com](#)]
- 9. benchchem.com [[benchchem.com](#)]

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